

Comprehensive Analytical Strategies for the Characterization of Thiomorpholine Compounds

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Compound of Interest

Compound Name:	4-(3-Hydroxypropyl)thiomorpholine 1,1-Dioxide
CAS No.:	205194-33-8
Cat. No.:	B1279444

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An Application Note for Researchers in Pharmaceutical and Chemical Development

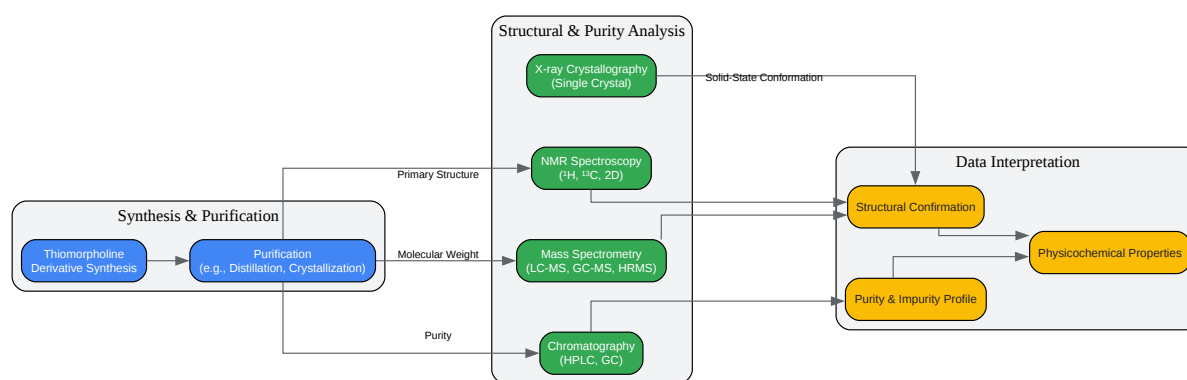
Abstract

Thiomorpholine and its derivatives are pivotal structural motifs in medicinal chemistry, appearing in a range of pharmacologically active compounds, including antibiotics and antimalarial agents.[1][2] Their unique physicochemical properties, imparted by the sulfur-containing heterocyclic ring, necessitate robust and specific analytical techniques for comprehensive characterization. This guide provides a detailed overview of the primary analytical methodologies for the structural elucidation, purity assessment, and physicochemical profiling of thiomorpholine-containing molecules. We present field-proven insights and detailed protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), Chromatographic Techniques, and X-ray Crystallography, designed to ensure scientific integrity and support drug development professionals.

Introduction: The Significance of the Thiomorpholine Moiety

The thiomorpholine ring, a saturated six-membered heterocycle containing both sulfur and nitrogen atoms, is a "privileged scaffold" in drug design.[3][4] Replacing the oxygen of a morpholine ring with sulfur increases lipophilicity and can introduce a "soft spot" for metabolism through oxidation to the corresponding sulfoxide and sulfone.[3][5] This modulation of properties is critical in optimizing the pharmacokinetic and pharmacodynamic profiles of drug candidates.[5] Given the therapeutic importance of compounds like the antibiotic sutezolid, which features a thiomorpholine core, rigorous analytical characterization is paramount for ensuring safety, efficacy, and quality.[1]

This document serves as a practical guide for scientists, outlining the key analytical techniques and providing the rationale behind experimental choices to build a self-validating analytical workflow for thiomorpholine compounds.



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Caption: Integrated workflow for the synthesis, purification, and multi-technique characterization of thiomorpholine compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Cornerstone of Structural Elucidation

NMR spectroscopy is indispensable for the unambiguous structural confirmation of thiomorpholine derivatives. Both ^1H and ^{13}C NMR provide critical information about the molecular framework, connectivity, and stereochemistry.

Causality Behind Experimental Choices

- ^1H NMR: Provides information on the number of different types of protons, their chemical environment, and their proximity to other protons. For thiomorpholine, the protons on the carbons adjacent to the sulfur and nitrogen atoms exhibit characteristic chemical shifts.
- ^{13}C NMR: Reveals the number of chemically distinct carbon atoms and their hybridization state. The chemical shifts of the carbons in the thiomorpholine ring are sensitive to substituents and the oxidation state of the sulfur atom.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, which is essential for confirming the structure of novel or complex derivatives.

Self-Validating Protocol: ^1H and ^{13}C NMR of a Thiomorpholine Derivative

This protocol outlines the steps for acquiring standard ^1H and ^{13}C NMR spectra. The consistency between the one-dimensional and two-dimensional data serves as a self-validation mechanism.

Step-by-Step Methodology:

- Sample Preparation: Dissolve 5-10 mg of the purified thiomorpholine compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , or MeOD-d_4) in a standard 5 mm NMR tube. The choice of solvent is critical to ensure the sample is fully dissolved and to avoid signal overlap with the analyte.

- Instrument Setup:
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical solvent peak.
 - Tune and match the probe for the appropriate nuclei (^1H and ^{13}C).
- ^1H NMR Acquisition:
 - Acquire a standard ^1H spectrum using a pulse angle of 30-45 degrees to allow for faster repetition rates if signal averaging is needed.
 - Set the spectral width to encompass all expected proton signals (typically 0-12 ppm).
 - Integrate the peaks to determine the relative number of protons for each signal.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum to obtain sharp singlets for each carbon.
 - Use a wider spectral width (e.g., 0-220 ppm) to ensure all carbon signals are observed.
 - Longer acquisition times or a higher number of scans are typically required due to the lower natural abundance of ^{13}C .
- Data Processing and Interpretation:
 - Apply Fourier transformation, phase correction, and baseline correction to the acquired FIDs.
 - Reference the spectra to the residual solvent peak or an internal standard (e.g., TMS).
 - Correlate the observed chemical shifts, coupling constants (for ^1H), and integrals with the proposed structure. For example, in unsubstituted thiomorpholine, the protons adjacent to nitrogen and sulfur typically appear as multiplets around 3.05-3.09 ppm and 2.53-2.57 ppm, respectively, in CDCl_3 .^[2]

Nucleus	Typical Chemical Shift Range (ppm) in CDCl ₃	Notes
¹ H (H-C-N)	2.8 - 3.5	Highly dependent on N-substitution.
¹ H (H-C-S)	2.5 - 3.0	Shifts downfield upon sulfur oxidation.
¹³ C (C-N)	45 - 55	Sensitive to the electronic nature of the N-substituent.
¹³ C (C-S)	25 - 35	Shifts significantly downfield upon oxidation to sulfoxide or sulfone.
Typical chemical shift ranges for the thiomorpholine ring.		

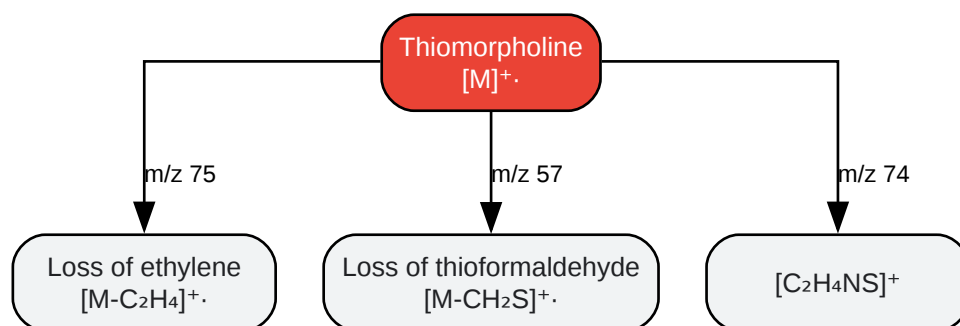
Mass Spectrometry (MS): Unveiling Molecular Weight and Fragmentation

MS is a powerful technique for determining the molecular weight of thiomorpholine compounds and gaining structural insights through fragmentation analysis. It is frequently coupled with chromatographic methods (LC-MS or GC-MS) for the analysis of complex mixtures.

Rationale for Ionization and Analyzer Selection

- **Electrospray Ionization (ESI):** Ideal for polar and thermally labile thiomorpholine derivatives, often analyzed by LC-MS. It typically produces protonated molecules $[M+H]^+$ in positive ion mode.^[2]
- **Electron Ionization (EI):** A high-energy technique, commonly used in GC-MS, that causes extensive fragmentation.^[1] This fragmentation pattern can serve as a fingerprint for structural identification by comparison with spectral libraries.^[1]
- **High-Resolution Mass Spectrometry (HRMS):** Provides highly accurate mass measurements, allowing for the determination of the elemental composition of the parent ion

and its fragments. This is crucial for confirming the identity of a new compound.[1]



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Caption: A simplified representation of potential electron ionization (EI) fragmentation pathways for the parent thiomorpholine molecule.

Protocol: LC-MS Analysis for Purity and Molecular Weight Confirmation

Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the thiomorpholine compound (e.g., 0.1 mg/mL) in a suitable solvent compatible with the mobile phase (e.g., methanol or acetonitrile).
- LC System Configuration:
 - Column: Use a C18 reversed-phase column (e.g., 150 x 4.6 mm, 5 μ m particle size) for moderately polar compounds.[1]
 - Mobile Phase: A common mobile phase consists of a gradient of water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).[1] Formic acid aids in the protonation of the analyte for positive ion mode ESI.
 - Flow Rate: A typical analytical flow rate is 0.5-1.0 mL/min.
- MS Detector Settings (ESI):

- Ionization Mode: Set to positive ion mode to detect $[M+H]^+$.
- Mass Range: Scan a mass range appropriate for the expected molecular weight of the compound (e.g., m/z 100-500).
- Source Parameters: Optimize parameters such as capillary voltage, nebulizer gas pressure, and drying gas temperature to achieve a stable and robust signal.
- Data Acquisition and Analysis:
 - Inject a small volume (e.g., 5-10 μ L) of the sample.
 - Acquire both the total ion chromatogram (TIC) and the mass spectrum of the peak(s) of interest.
 - The TIC provides information on the purity of the sample, while the mass spectrum of the main peak should show an ion corresponding to the expected $[M+H]^+$. For high-purity samples, a single major peak is expected.^[6]

Chromatographic Techniques: Assessing Purity and Quantifying Impurities

Chromatography is the gold standard for separating and quantifying the components of a mixture. For thiomorpholine compounds, both Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are widely used.

Method Selection: GC vs. HPLC

- GC: Best suited for volatile and thermally stable thiomorpholine derivatives. It offers high resolution and is often coupled with a Flame Ionization Detector (FID) for quantification or a Mass Spectrometer (MS) for identification.^[1]
- HPLC: The most versatile and widely used technique, suitable for a broad range of thiomorpholine compounds, including non-volatile and thermally labile derivatives. UV detection is common for compounds with a chromophore, while MS detection provides greater sensitivity and specificity.

Protocol: GC-MS for Volatile Thiomorpholine Analysis

Step-by-Step Methodology:

- Sample Preparation: Dissolve the sample in a volatile organic solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.
- GC System Configuration:
 - Column: A common choice is a non-polar capillary column, such as one with a 5% diphenyl / 95% dimethylpolysiloxane stationary phase (e.g., Rtx-5MS, 30 m x 0.25 mm x 0.25 μ m).[1]
 - Carrier Gas: Helium is typically used as the carrier gas at a constant flow rate.[1]
 - Injector: Set the injector temperature high enough to ensure rapid volatilization of the sample without causing thermal degradation (e.g., 280 °C).[1]
 - Oven Temperature Program: Start at a low temperature (e.g., 50 °C) and ramp up to a high temperature (e.g., 300 °C) to separate compounds based on their boiling points and interactions with the stationary phase.[1]
- MS Detector Settings (EI):
 - Ionization Energy: Standard EI is performed at 70 eV.[1]
 - Mass Range: Scan a range that includes the molecular ion and expected fragments (e.g., m/z 50-450).[1]
- Data Analysis:
 - Identify the peak corresponding to the thiomorpholine compound in the chromatogram.
 - Analyze the mass spectrum of this peak to confirm its identity by matching the fragmentation pattern with a library (e.g., NIST, Wiley) or by manual interpretation.[1]
 - Assess purity by calculating the peak area percentage of the main component relative to any impurities.

X-ray Crystallography: Definitive Solid-State Structure

For crystalline thiomorpholine derivatives, single-crystal X-ray crystallography provides the absolute, three-dimensional structure of the molecule in the solid state. This technique is unparalleled for determining bond lengths, bond angles, and the conformation of the thiomorpholine ring (e.g., chair conformation).^[5]

The Value of Crystallographic Data

- **Conformational Analysis:** It can definitively establish the conformation of the six-membered ring, which is typically a low-energy chair form.^[5]
- **Stereochemistry:** It provides unambiguous assignment of relative and absolute stereochemistry in chiral derivatives.
- **Intermolecular Interactions:** It reveals how molecules pack in the crystal lattice, providing insights into hydrogen bonding and other non-covalent interactions that can influence physical properties like melting point and solubility.^[5]

Protocol: Single-Crystal X-ray Diffraction

Step-by-Step Methodology:

- **Crystal Growth:** Grow single crystals of the thiomorpholine compound of sufficient size and quality. This is often the most challenging step and may require screening various solvents and crystallization techniques (e.g., slow evaporation, vapor diffusion).
- **Crystal Mounting:** Select a suitable crystal under a microscope and mount it on a goniometer head.^[5]
- **Data Collection:**
 - Place the crystal in a stream of cold nitrogen gas (typically 100 K) to minimize thermal motion.

- Collect diffraction data using a diffractometer equipped with a microfocus X-ray source and a modern detector.[\[5\]](#)
- Structure Solution and Refinement:
 - Process the diffraction data to obtain a set of structure factors.
 - Solve the crystal structure using direct methods or Patterson methods to obtain an initial model of the molecule.[\[5\]](#)
 - Refine the atomic positions and displacement parameters against the experimental data until a satisfactory model is achieved.[\[5\]](#)
- Data Interpretation:
 - Analyze the final structure to determine precise geometric parameters (bond lengths, angles) and conformational details.
 - The resulting structure provides the ultimate validation of the molecular identity.

Conclusion

The comprehensive characterization of thiomorpholine compounds is a multi-faceted process that relies on the synergistic application of several analytical techniques. NMR spectroscopy provides the fundamental structural framework, mass spectrometry confirms the molecular weight and elemental composition, chromatography assesses purity and identifies related substances, and X-ray crystallography offers definitive proof of the three-dimensional structure in the solid state. By employing the protocols and rationale outlined in this guide, researchers and drug development professionals can establish a robust, self-validating analytical workflow, ensuring the quality, safety, and efficacy of novel thiomorpholine-based therapeutics.

References

- Steiner, A., Nelson, R. C., Dallinger, D., & Kappe, C. O. (2022). Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow. ACS Publications. Available from: [\[Link\]](#)

- Steiner, A., Nelson, R. C., Dallinger, D., & Kappe, C. O. (2022). Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol-ene/Cyclization Sequence in Continuous Flow. ChemRxiv. Available from: [\[Link\]](#)
- Picek, F., Padelková, Z., & Růžicka, A. (2024). Structural Characterization of 4-(4-Nitrophenyl)thiomorpholine, a Precursor in Medicinal Chemistry. MDPI. Available from: [\[Link\]](#)
- Singh, U., Kaur, H., & Singh, P. (2021). Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile. Journal of Chemical Reviews. Available from: [\[Link\]](#)
- Singh, U., Kaur, H., & Singh, P. (2021). Morpholine and Thiomorpholine: A Privileged Scaffold Possessing Diverse Bioactivity Profile. Journal of Chemical Reviews. Available from: [\[Link\]](#)
- Steiner, A., Nelson, R. C., Dallinger, D., & Kappe, C. O. (2022). Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow. ResearchGate. Available from: [\[Link\]](#)
- Enal, V., et al. (2019). Synthesis of novel morpholine, thiomorpholine and N-substituted piperazine coupled 2-(thiophen-2-yl)dihydroquinolines as potent inhibitors of Mycobacterium tuberculosis. European Journal of Medicinal Chemistry. Available from: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of thiomorpholines. . Available from: [\[Link\]](#)
- Steiner, A., Nelson, R. C., Dallinger, D., & Kappe, C. O. (2022). Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow. National Institutes of Health. Available from: [\[Link\]](#)

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- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. chemrxiv.org \[chemrxiv.org\]](https://chemrxiv.org)
- [3. jchemrev.com \[jchemrev.com\]](https://jchemrev.com)
- [4. jchemrev.com \[jchemrev.com\]](https://jchemrev.com)
- [5. Structural Characterization of 4-\(4-Nitrophenyl\)thiomorpholine, a Precursor in Medicinal Chemistry \[mdpi.com\]](https://mdpi.com)
- [6. Synthesis of Thiomorpholine via a Telescoped Photochemical Thiol–Ene/Cyclization Sequence in Continuous Flow - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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